

# GW 2433: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: GW 2433  
Cat. No.: B1672453

[Get Quote](#)

**GW 2433** is a synthetic, dual agonist of Peroxisome Proliferator-Activated Receptor Alpha (PPAR $\alpha$ ) and Peroxisome Proliferator-Activated Receptor Delta (PPAR $\delta$ ). As a ligand for these nuclear receptors, **GW 2433** plays a role in the transcriptional regulation of genes primarily involved in lipid metabolism and energy homeostasis. This guide provides a comprehensive overview of its mechanism of action, pharmacological properties, and the experimental methodologies used for its characterization, tailored for researchers, scientists, and drug development professionals.

## Core Properties and Chemical Structure

**GW 2433** is a synthetic organic compound with the chemical formula C<sub>28</sub>H<sub>28</sub>Cl<sub>3</sub>FN<sub>2</sub>O<sub>4</sub> and a molecular weight of 581.89 g/mol .

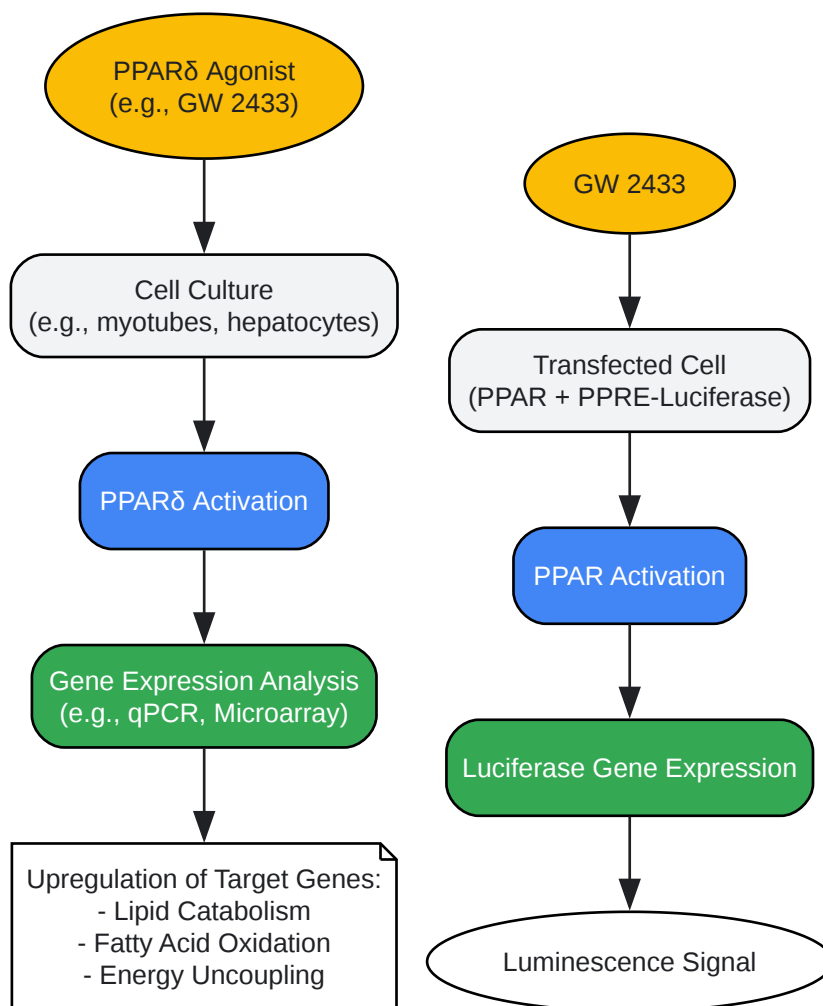
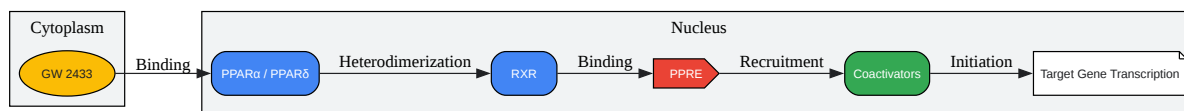
Property	Value
Chemical Formula	C <sub>28</sub> H <sub>28</sub> Cl <sub>3</sub> FN <sub>2</sub> O <sub>4</sub>
Molecular Weight	581.89 g/mol
Synonyms	GW-2433, GW2433
Compound Type	Synthetic Organic
Mechanism of Action	PPAR $\alpha$ and PPAR $\delta$ agonist

## Mechanism of Action: PPAR Activation and Gene Regulation

**GW 2433** exerts its biological effects by binding to and activating PPAR $\alpha$  and PPAR $\delta$ , which are ligand-activated transcription factors. The general mechanism of action for PPARs involves the following key steps:

- **Ligand Binding:** **GW 2433** enters the cell and binds to the ligand-binding domain (LBD) of PPAR $\alpha$  and PPAR $\delta$  located in the nucleus.
- **Heterodimerization:** Upon ligand binding, the PPAR undergoes a conformational change, enabling it to form a heterodimer with the Retinoid X Receptor (RXR).
- **PPRE Binding:** This PPAR-RXR heterodimer then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) located in the promoter regions of target genes.
- **Coactivator Recruitment:** The activated heterodimer recruits various coactivator proteins.
- **Transcriptional Regulation:** The assembled complex of the PPAR-RXR heterodimer, ligand, and coactivators modulates the transcription of downstream target genes, leading to either increased or decreased gene expression.

The following diagram illustrates the generalized signaling pathway of PPAR activation by a ligand such as **GW 2433**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [GW 2433: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1672453/docs#gw-2433-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b1672453/docs#gw-2433-a-technical-guide-for-researchers)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)